

Application Note: Quantification of N-Nitroso-Vildagliptin using Certified Reference Material

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Compound of Interest

Compound Name: *N-Nitroso-Vildagliptin*

Cat. No.: *B13581558*

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Introduction

N-nitrosamines are a class of compounds classified as probable human carcinogens.[1][2][3] Their presence in pharmaceutical products, even at trace levels, is a significant safety concern for regulatory agencies and manufacturers.[2][3][4] **N-Nitroso-Vildagliptin** is a potential nitrosamine impurity of Vildagliptin, an oral anti-diabetic drug.[5][6] As a Nitrosamine Drug Substance-Related Impurity (NDSRI), its levels in the final drug product must be strictly controlled to ensure patient safety.[7][8]

Regulatory bodies like the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have issued stringent guidelines for the control of nitrosamine impurities in human drugs.[1][4][7] These guidelines necessitate the development of highly sensitive and validated analytical methods for the detection and quantification of such impurities.[9] The use of a certified reference material (CRM) is paramount for ensuring the accuracy and reliability of these analytical measurements. This application note provides a detailed protocol for the quantification of **N-Nitroso-Vildagliptin** in pharmaceutical samples

using a CRM and a validated Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method.[\[5\]](#)[\[6\]](#)

Quantitative Data Summary

The following tables summarize the key performance characteristics of the described LC-MS/MS method for the quantification of **N-Nitroso-Vildagliptin**, demonstrating its suitability for trace-level analysis.

Table 1: Method Detection and Quantification Limits

Parameter	Value (ppm)
Limit of Detection (LOD)	0.44 [5] [6]
Limit of Quantification (LOQ)	1.46 [5] [6]

Table 2: Linearity and Range

Range (ppb)	Correlation Coefficient (r^2)
0.97 - 15.41	> 0.99

Data adapted from similar nitrosamine quantification methods.[\[1\]](#)

Table 3: Precision (Repeatability)

Concentration Level	Mean Recovery (%)	RSD (%)
LOQ	98.5	< 15
100% of Specification Limit	101.2	< 10
150% of Specification Limit	99.8	< 10

Data adapted from similar nitrosamine quantification methods.[\[1\]](#)

Table 4: Accuracy (Spike Recovery)

Spiked Level	Mean Recovery (%)
LOQ	95 - 105
100% of Specification Limit	98 - 102
150% of Specification Limit	97 - 103

Data adapted from similar nitrosamine quantification methods.[\[1\]](#)

Experimental Protocols

This section outlines the detailed methodology for the quantification of **N-Nitroso-Vildagliptin** using a certified reference material.

Materials and Reagents

- **N-Nitroso-Vildagliptin** Certified Reference Material (CRM)
- Vildagliptin Drug Substance/Product for analysis
- LC-MS grade Acetonitrile
- LC-MS grade Methanol
- LC-MS grade Water
- Ammonium Acetate
- Formic Acid
- Volumetric flasks, pipettes, and other standard laboratory glassware
- Syringe filters (e.g., 0.22 µm PVDF)

Instrumentation

A high-performance liquid chromatography (HPLC) system coupled with a triple quadrupole tandem mass spectrometer (LC-MS/MS) is required.

Table 5: LC-MS/MS Instrument Parameters

Parameter	Recommended Setting
Liquid Chromatography	
Column	C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm)
Mobile Phase A	5 mM Ammonium Acetate in Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Column Temperature	40 °C
Mass Spectrometry	
Ionization Mode	Electrospray Ionization (ESI), Positive
Precursor Ion (m/z)	333.2
Product Ion (m/z)	206.1
Collision Energy	Optimized for the specific instrument
Dwell Time	100 ms

Standard Solution Preparation

- CRM Stock Solution (e.g., 100 µg/mL): Accurately weigh a suitable amount of **N-Nitroso-Vildagliptin** CRM and dissolve it in a known volume of methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with a suitable diluent (e.g., 50:50 Methanol:Water) to cover the desired calibration range (e.g., from LOQ to 150% of the specification limit).

Sample Preparation

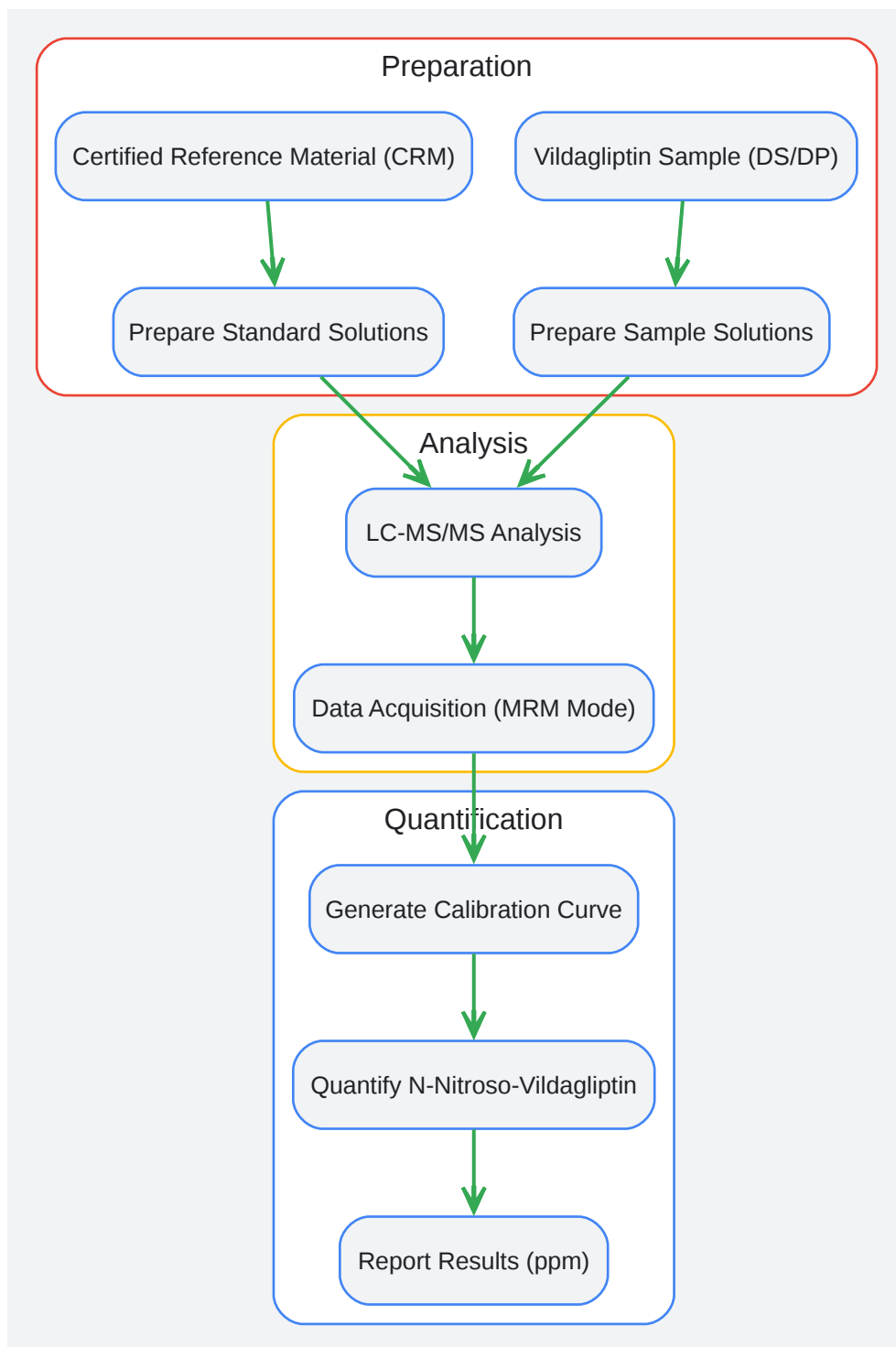
- **Drug Substance:** Accurately weigh approximately 100 mg of the Vildagliptin drug substance into a 10 mL volumetric flask. Dissolve and dilute to volume with the diluent.
- **Drug Product (Tablets):** Weigh and finely powder a representative number of tablets. Accurately weigh a portion of the powder equivalent to 100 mg of Vildagliptin and transfer it to a 10 mL volumetric flask. Add the diluent, sonicate for 15 minutes to ensure complete dissolution of the active ingredient, and then dilute to volume.
- **Filtration:** Filter the prepared sample solution through a 0.22 μm syringe filter before injection into the LC-MS/MS system.

Data Analysis and Quantification

- Generate a calibration curve by plotting the peak area of **N-Nitroso-Vildagliptin** against the concentration of the working standard solutions.
- Perform a linear regression analysis of the calibration curve. The correlation coefficient (r^2) should be ≥ 0.99 .
- Quantify the amount of **N-Nitroso-Vildagliptin** in the sample preparations by interpolating their peak areas from the calibration curve.
- Calculate the final concentration of **N-Nitroso-Vildagliptin** in the original sample, expressed in parts per million (ppm).

Visualizations

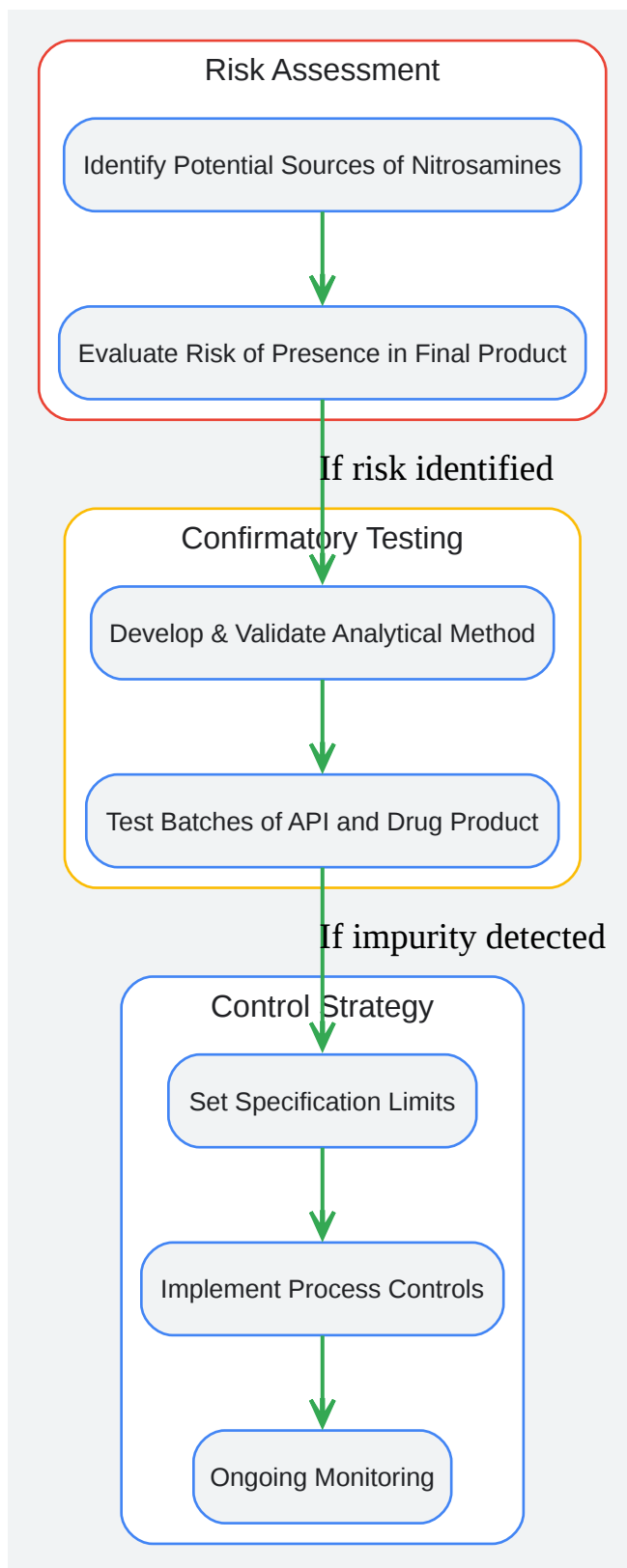
Experimental Workflow for N-Nitroso-Vildagliptin Quantification



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Caption: Experimental workflow for **N-Nitroso-Vildagliptin** quantification.

Logical Relationship of Nitrosamine Impurity Risk Assessment and Control



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Caption: Nitrosamine impurity risk assessment and control strategy.

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